

The Synthetic Versatility of 3-(Dimethylamino)benzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-(Dimethylamino)benzaldehyde

Cat. No.: B1293425

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Dimethylamino)benzaldehyde, a mono-substituted benzaldehyde with a dimethylamino group at the meta position, serves as a versatile building block in modern organic synthesis. Its unique electronic properties, stemming from the electron-donating dimethylamino group, influence the reactivity of the aromatic ring and the aldehyde functionality. This technical guide provides an in-depth exploration of the role of **3-(Dimethylamino)benzaldehyde** in key organic transformations, offering detailed experimental protocols, quantitative data, and visual representations of reaction pathways and workflows. This document is intended to be a valuable resource for researchers and professionals engaged in synthetic chemistry and drug development, facilitating the design and execution of novel synthetic strategies.

Core Synthetic Applications

3-(Dimethylamino)benzaldehyde is a valuable precursor in a variety of condensation reactions, primarily utilized in the synthesis of chalcones and Schiff bases. These reactions leverage the electrophilic nature of the aldehyde's carbonyl carbon.

Chalcone Synthesis via Claisen-Schmidt Condensation

The Claisen-Schmidt condensation, a base-catalyzed reaction between an aldehyde and a ketone, is a cornerstone of carbon-carbon bond formation. **3-(Dimethylamino)benzaldehyde** readily participates in this reaction to yield chalcones, which are important intermediates in the synthesis of flavonoids and other biologically active compounds.

Quantitative Data for Chalcone Synthesis

Reactant 1	Reactant 2	Catalyst	Solvent	Yield (%)	Reference
3-(Dimethylamino)benzaldehyde	Acetophenone	10% NaOH	Ethanol	80.4	[1]
3-(Dimethylamino)benzaldehyde	2-Acetylthiophene	6M NaOH	Ethanol	80	

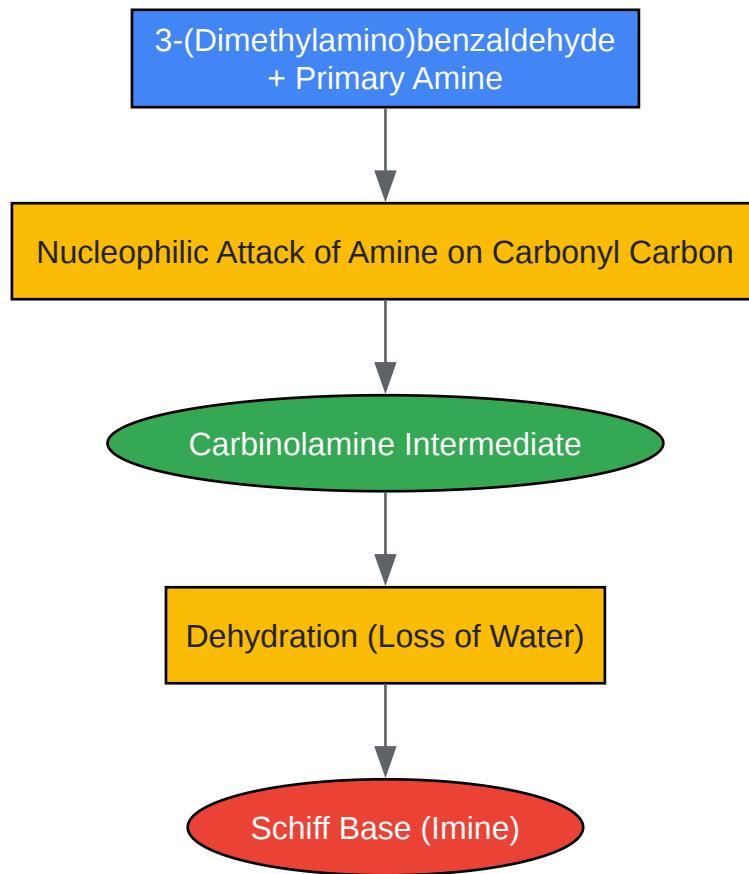
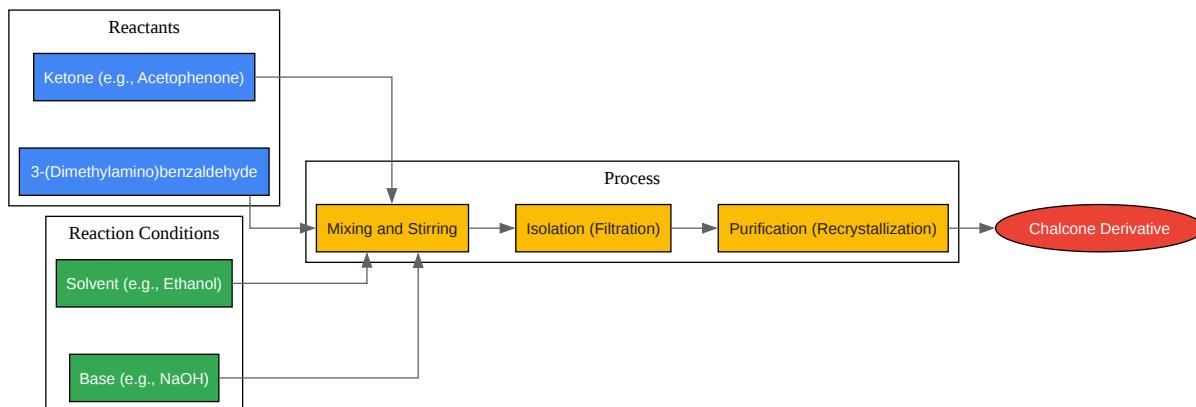
Experimental Protocol: Synthesis of (E)-3-(3-(dimethylamino)phenyl)-1-(thiophen-2-yl)prop-2-en-1-one

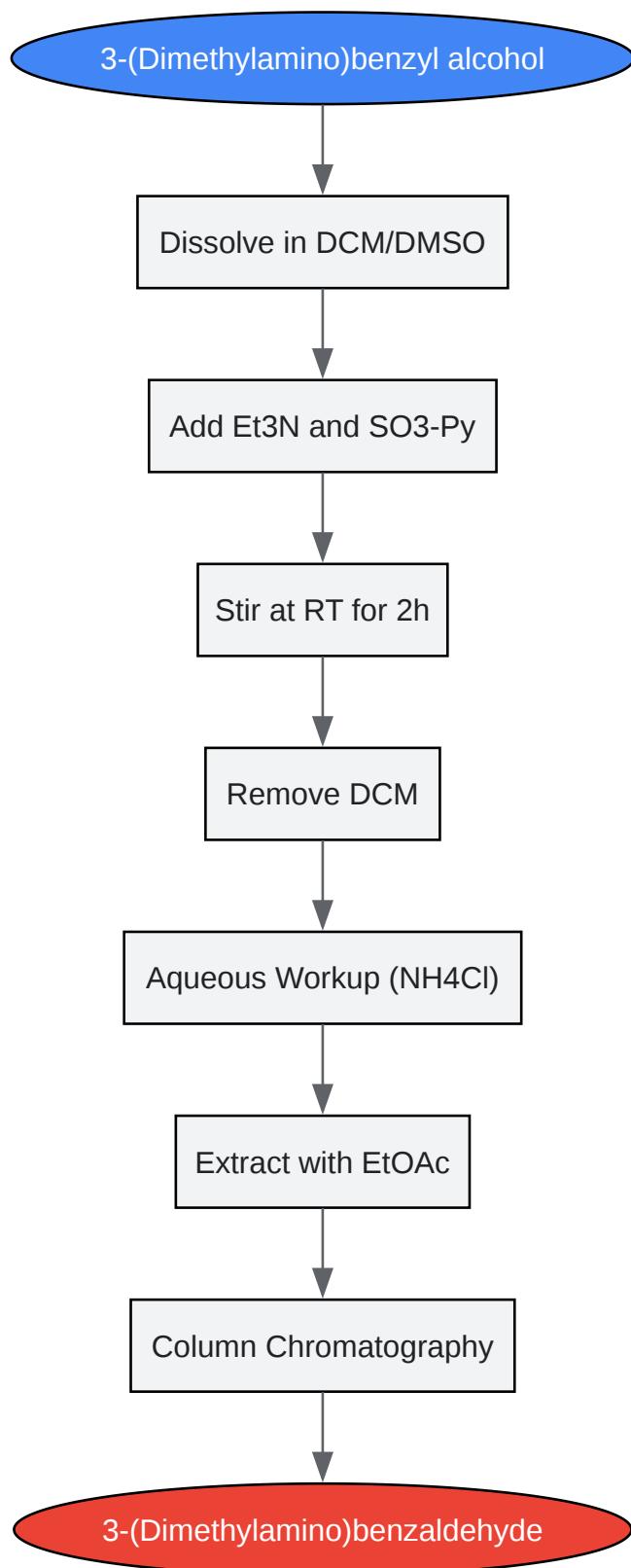
This protocol details the synthesis of a thiophenic chalcone derivative from **3-(Dimethylamino)benzaldehyde**.

- Materials:
 - 3-(Dimethylamino)benzaldehyde**
 - 2-Acetylthiophene
 - Ethanol
 - 6M Sodium Hydroxide (NaOH) solution
- Procedure:

- An equimolar ratio of **3-(Dimethylamino)benzaldehyde** and 2-acetylthiophene is solubilized in ethanol.
- A 6M aqueous solution of NaOH is added to the ethanolic solution of the reactants.
- The reaction mixture is stirred, resulting in the formation of an orange-colored solid precipitate.
- The solid product is isolated from the reaction mixture via vacuum filtration.
- The isolated product can be further purified by recrystallization if necessary.

Reaction Workflow: Claisen-Schmidt Condensation



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References

- 1. Synthesis of Three Different Types of Chalcone Derivatives | Scientific.Net [scientific.net]
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